

# physical and chemical properties of Rauvotetraphylline C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B1162055

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## An In-depth Technical Guide to Rauvotetraphylline C

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rauvotetraphylline C**, an indole alkaloid isolated from the plant *Rauvolfia tetraphylla*. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Physicochemical Properties

**Rauvotetraphylline C** is a complex indole alkaloid.<sup>[1]</sup> Its fundamental properties have been determined through various analytical techniques, which are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>34</sub> N <sub>2</sub> O <sub>7</sub>	[2][3]
Molecular Weight	510.58 g/mol	[2]
CAS Number	1422506-51-1	[2][3][4]
Appearance	Not specified in provided results	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.[4] May have low water solubility.[2]	[2][4]
Storage Temperature	-20°C	[3][5]
SMILES	<chem>CC=C1/C2C[C@@H]3N(---INVALID-LINK--[C@@H]2C=CC(C)=O)[C@@H]1O[C@@H]1O---INVALID-LINK----INVALID-LINK----INVALID-LINK--[C@H]1O</chem>	[3]

## Experimental Protocols

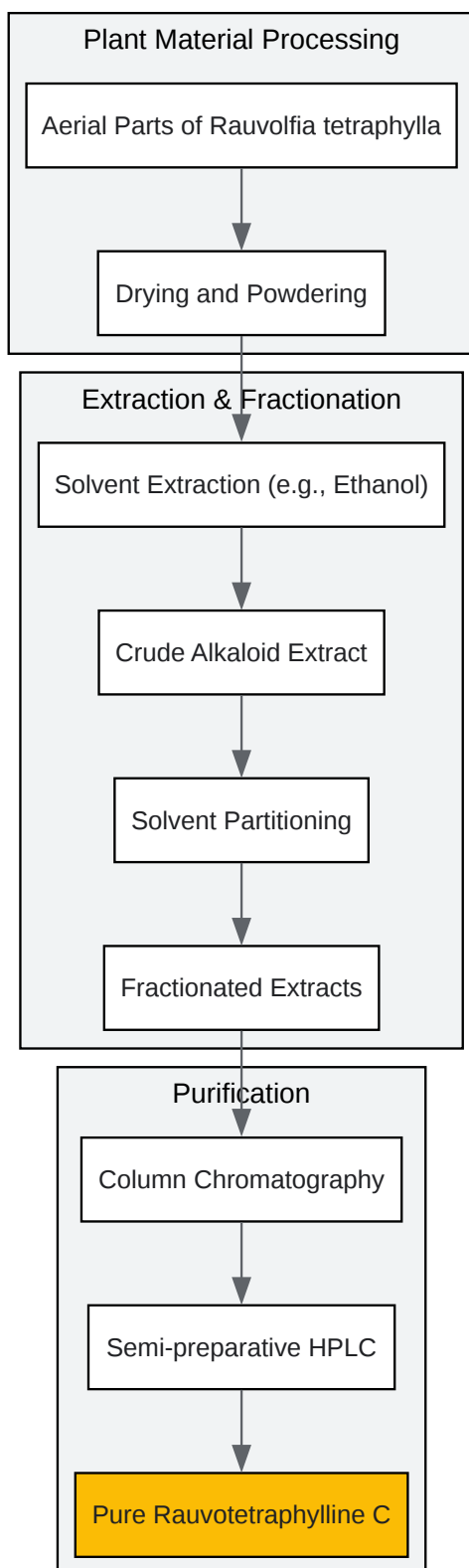
While specific, detailed experimental protocols for the original isolation and characterization of **Rauvotetraphylline C** are not fully elaborated in the provided search results, a general methodology can be inferred based on standard practices in natural product chemistry. The structure was established using spectroscopic methods.[4][6]

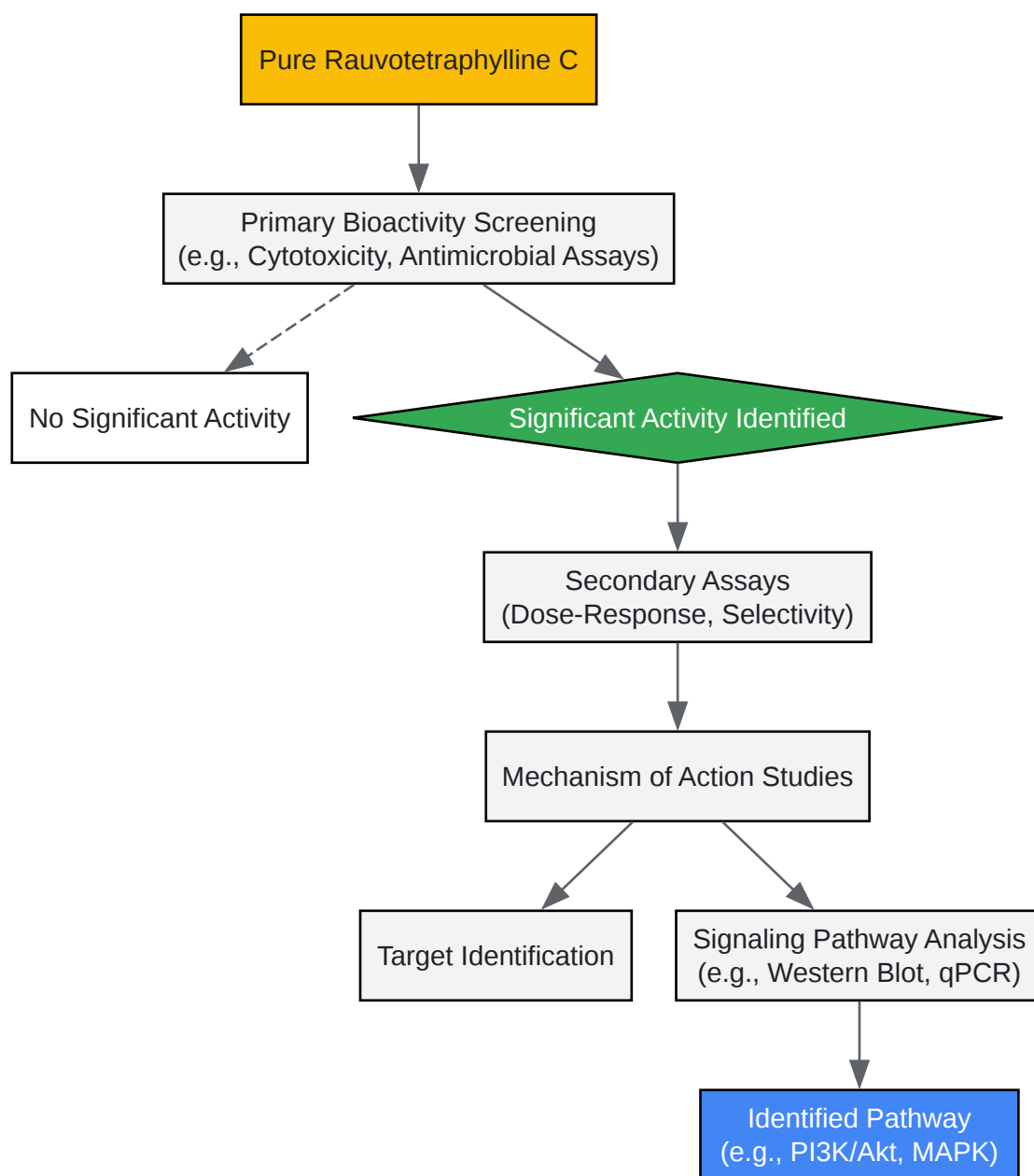
### a) Isolation and Purification of **Rauvotetraphylline C**

**Rauvotetraphylline C**, along with its analogs (Rauvotetraphyllines A, B, D, and E), is isolated from the aerial parts of *Rauvolfia tetraphylla*. [1][2][4][6] The process typically involves the following steps:

- Extraction: The dried and powdered aerial parts of the plant are subjected to solvent extraction, often using ethanol.<sup>[1]</sup>
- Fractionation: The crude extract is then partitioned using solvents of varying polarity to separate compounds based on their solubility.
- Chromatography: The resulting fractions are further purified using a combination of chromatographic techniques. This may include column chromatography (e.g., silica gel, Sephadex) followed by high-performance liquid chromatography (HPLC) to isolate the pure compound.

Below is a generalized workflow for this process.





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## References

- 1. researchgate.net [researchgate.net]
- 2. Rauvotetraphylline C | Alkaloids | 1422506-51-1 | Invivochem [invivochem.com]
- 3. Rauvotetraphylline C - Immunomart [immunomart.com]
- 4. Rauvotetraphylline C | CAS:1422506-51-1 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Rauvotetraphylline B - Immunomart [immunomart.com]
- 6. Rauvotetraphylline A | CAS:1422506-49-7 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [physical and chemical properties of Rauvotetraphylline C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1162055#physical-and-chemical-properties-of-rauvotetraphylline-c]

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